

tripropylene glycol monomethyl ether constant-volume combustion vessel

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Chemical Profile: Tripropylene Glycol Monomethyl Ether (TPM)

Tripropylene glycol monomethyl ether (TPM) is a slow-evaporating, hydrophilic glycol ether solvent. The following table summarizes its key identifiers and physical properties, which are crucial for handling and experimental design [1] [2] [3].

Table 1: Chemical Identifiers and Physical Properties of TPM

Property	Value	Source / Note
CAS Number	20324-33-8, 25498-49-1	Two numbers are reported in different sources [1] [2].
Molecular Formula	C ₁₀ H ₂₂ O ₄	-
Molecular Weight	206.28 - 206.32 g/mol	-
Boiling Point (@ 760 mmHg)	243 °C	[3]

Property	Value	Source / Note
Flash Point	117.6 - 124 °C	Closed cup [1] [3].
Density (@ 25°C)	0.965 - 0.968 g/mL	[4] [3]
Vapor Density (air=1)	7.1 - 7.15	Heavier than air [3].
Autoignition Temperature	277 °C	[3]
Water Solubility	Soluble / Miscible	[4] [3]
Log P (n-octanol/water)	-0.47 to 0.309	Indicates moderate hydrophilicity [1] [3].

Safety and Handling Information

Working with TPM in an oxygen-rich combustion environment requires strict adherence to safety protocols due to specific reactive hazards.

- **Health Hazards:** Animal studies classify TPM as low in acute toxicity. Effects may include central nervous system depression, drowsiness, and transient eye irritation [2] [3]. The reported oral LD₅₀ for rats is 3300 mg/kg [1] [3].
- **Reactive Hazards:** TPM is a **peroxidizable compound**. It can oxidize in air to form unstable peroxides that may explode spontaneously, especially when concentrated [2]. It may also react violently with strong oxidizing agents [2].
- **Personal Protective Equipment (PPE):** Use chemical goggles, rubber gloves, and protective clothing. In potentially vapor-rich environments, a gas mask or self-contained breathing apparatus (SCBA) is recommended [2] [3].
- **Storage:** Store in a cool, well-ventilated area away from heat and ignition sources. Containers should be sealed and not exposed to air. Store separately from oxidizers and avoid prolonged storage to prevent peroxide accumulation [3].

Experimental Application in Combustion Research

The constant-volume combustion vessel is a standard tool for studying fundamental combustion processes, such as ignition delay times and flame speed, under controlled, high-pressure and high-temperature

conditions [5]. TPM can be used as a solvent for non-volatile compounds or as a fuel component.

Typical Vessel Specifications (Based on Sandia CV)

- **Chamber Geometry:** Cubical combustion chamber with a characteristic internal length of 108 mm [5].
- **Optical Access:** Equipped with large sapphire windows for optical diagnostics like high-speed imaging or schlieren photography [5].
- **Ambient Conditioning:** Features a high-speed mixing fan (e.g., 8000 rpm) to ensure a homogeneous mixture of fuel, oxidizer, and diluent gases before ignition [5].
- **Ignition System:** Typically uses one or more spark plugs for consistent ignition in a high-density environment [5].

Protocol: Ignition Delay Measurement for a TPM-based Fuel Blend

This protocol outlines a general approach for measuring ignition delay times.

1. Solution Preparation * Weighing: Accurately weigh the desired mass of TPM and any other fuel components using an analytical balance. *** Mixing:** Combine TPM with other fuel components in a sealed, chemical-resistant vial. *** Agitation:** Agitate the mixture using a magnetic stirrer or vortex mixer until a homogeneous solution is achieved. Note the mass or mole fractions of all components.

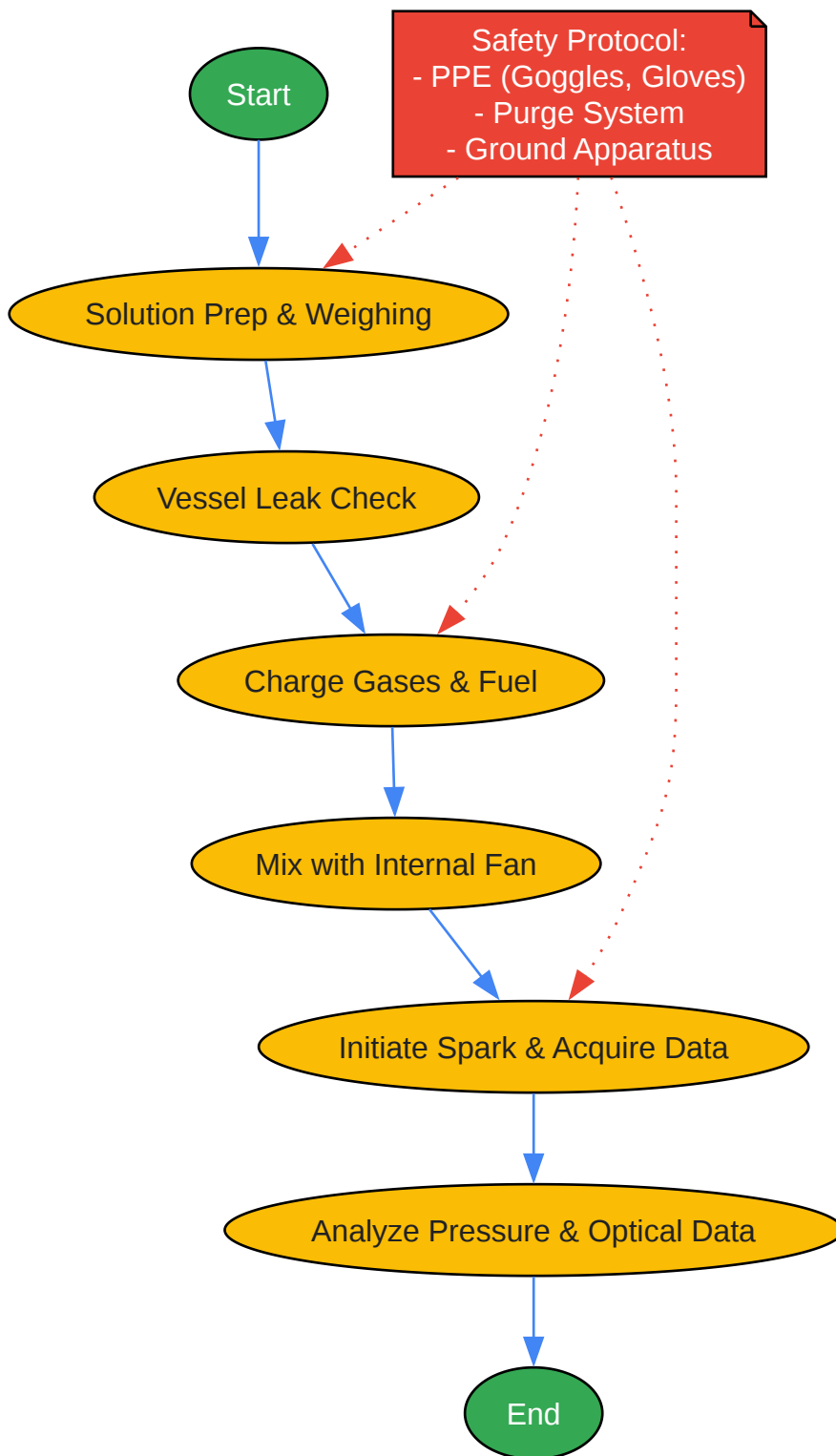
2. Vessel Preparation and Leak Check * Cleaning: Ensure the combustion chamber and all windows are clean to avoid interference with optical diagnostics. *** Leak Test:** Pressurize the vessel with an inert gas (e.g., N₂) to a pressure above the intended test condition and monitor for pressure decay over at least 15 minutes.

3. Mixture Preparation and Ignition * Partial Pressure Method: Evacuate the vessel. Admit gases in the following order to the required partial pressures: 1) Oxidizer (e.g., O₂), 2) Diluent (e.g., N₂, Ar), 3) Fuel vapor (if gaseous). For liquid fuels like TPM blends, a heated vaporization system may be required. *** Mixing:** Activate the internal mixing fan for a predetermined time (e.g., 2-5 minutes) to create a homogeneous reactive mixture. *** Ignition and Data Acquisition:** After the fan stops, trigger the spark ignition system. Simultaneously, record the pressure trace using a high-speed data acquisition system and the combustion event using a high-speed camera.

4. Data Analysis * Ignition Delay Definition: The ignition delay time (τ) is typically defined as the time interval between the spark onset and the point of maximum pressure rise rate or the onset of a sharp increase in OH* chemiluminescence. *** Data Reduction:** Apply this definition to the recorded pressure and optical data to extract τ for each experimental run.

Workflow Visualization

The following diagram illustrates the logical workflow for a combustion experiment, from preparation to data analysis, as described in the protocol.



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Diagram 1: Combustion Experiment Workflow. This chart outlines the sequential steps for conducting an ignition delay study in a constant-volume vessel.

Key Considerations for Using TPM

When designing experiments with TPM, pay close attention to the following:

- **Peroxide Formation:** Given the significant peroxide hazard, regularly test TPM for peroxides before use, especially if it has been stored for a long time. Do not concentrate TPM by distillation if peroxides are suspected [2].
- **Low Volatility:** TPM's high boiling point and low vapor pressure mean standard vaporization techniques may be insufficient. Consider using a heated fuel line and vaporization chamber to introduce it as a vapor into the combustion vessel [3].
- **Material Compatibility:** Verify that seals (e.g., O-rings) and other wetted materials in the experimental apparatus are chemically compatible with TPM.

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